

2-Bromo-6-iodo-4-(trifluoromethyl)aniline

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-6-iodo-4-(trifluoromethyl)aniline

Cat. No.: B1331603

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An In-depth Technical Guide on 2-Bromo-6-iodo-4-(trifluoromethyl)aniline

For researchers, scientists, and professionals engaged in drug development, a comprehensive understanding of chemical compounds is paramount. This guide provides core technical data on **2-Bromo-6-iodo-4-(trifluoromethyl)aniline**, a halogenated and trifluoromethylated aniline derivative.

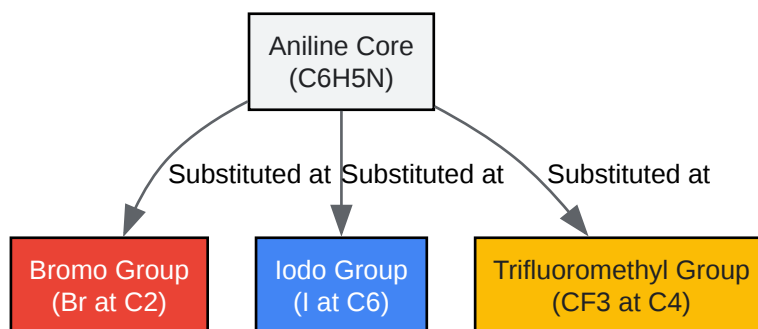
Core Molecular Data

The fundamental properties of **2-Bromo-6-iodo-4-(trifluoromethyl)aniline** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Source
Molecular Formula	C7H4BrF3IN	PubChem[1]
Molecular Weight	365.92 g/mol	PubChem[1]
IUPAC Name	2-bromo-6-iodo-4-(trifluoromethyl)aniline	
CAS Number	875306-20-0	[2][3]

Molecular Structure and Connectivity

The arrangement of atoms and functional groups within **2-Bromo-6-iodo-4-(trifluoromethyl)aniline** dictates its chemical reactivity and potential applications in synthesis. The following diagram illustrates the logical connections between the core aniline structure and its substituents.



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Caption: Logical relationship of substituents on the aniline core.

Experimental Protocols

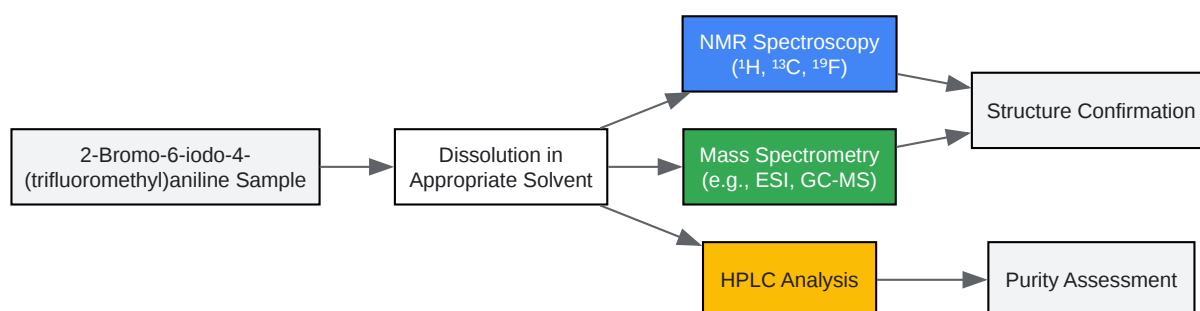
Detailed experimental protocols for the synthesis and purification of **2-Bromo-6-iodo-4-(trifluoromethyl)aniline** are typically proprietary or found in specialized chemical synthesis literature and patents. Researchers seeking to utilize this compound would generally acquire it from a commercial supplier. For analytical purposes, standard techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC) would be employed to confirm identity and purity.

General Analytical Workflow:

- Sample Preparation: Dissolve a small, accurately weighed sample of **2-Bromo-6-iodo-4-(trifluoromethyl)aniline** in a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆) for NMR analysis or a high-purity solvent (e.g., acetonitrile, methanol) for MS and HPLC.
- NMR Spectroscopy:
 - Acquire ¹H NMR to identify the aromatic protons.

- Acquire ^{13}C NMR to identify the carbon atoms in the benzene ring and the trifluoromethyl group.
- Acquire ^{19}F NMR, which will show a characteristic signal for the CF_3 group.
- Mass Spectrometry:
 - Utilize a technique such as Electrospray Ionization (ESI) or Gas Chromatography-Mass Spectrometry (GC-MS) to determine the molecular weight and fragmentation pattern, confirming the presence of bromine and iodine through their characteristic isotopic patterns.
- HPLC:
 - Develop a suitable method using a reverse-phase column (e.g., C18) and a mobile phase gradient (e.g., water/acetonitrile with a modifier like formic acid or trifluoroacetic acid) to assess the purity of the compound. Detection is typically performed using a UV detector.

The following diagram illustrates a general workflow for the quality control analysis of **2-Bromo-6-iodo-4-(trifluoromethyl)aniline**.



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Caption: General analytical workflow for compound verification.

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References

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- 2. fluorochem.co.uk [fluorochem.co.uk]
- 3. 2-Bromo-6-iodo-4-(trifluoromethyl)aniline (1 x 100 mg) | Reagentia [reagentia.eu]
- To cite this document: BenchChem. [2-Bromo-6-iodo-4-(trifluoromethyl)aniline molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1331603#2-bromo-6-iodo-4-trifluoromethyl-aniline-molecular-weight-and-formula]

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